

Physical and chemical properties of Tetrabenazine-d7

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Compound of Interest

Compound Name: Tetrabenazine-d7

Cat. No.: B1150270

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An In-depth Technical Guide to Tetrabenazine-d7

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of **Tetrabenazine-d7**, its mechanism of action, and relevant experimental protocols.

Tetrabenazine-d7 is the deuterated form of Tetrabenazine, a reversible inhibitor of vesicular monoamine transporter 2 (VMAT2) used in the management of hyperkinetic movement disorders.[1][2] The inclusion of deuterium isotopes makes it an ideal internal standard for the quantification of Tetrabenazine in biological samples through mass spectrometry.[3][4]

Core Physical and Chemical Properties

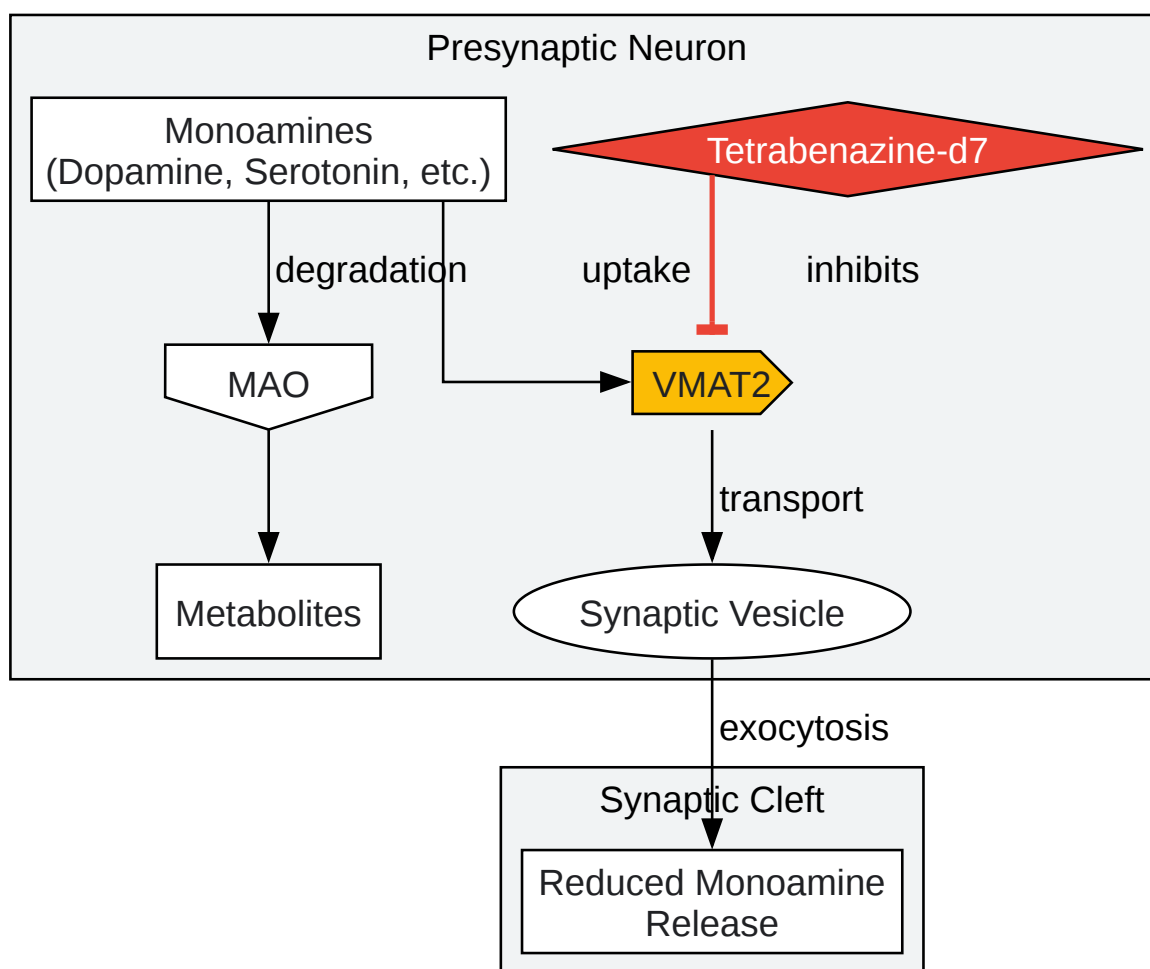
Tetrabenazine-d7 is a white to light yellow crystalline powder.[5] Its fundamental properties are summarized below, providing a foundational dataset for its application in research and development.

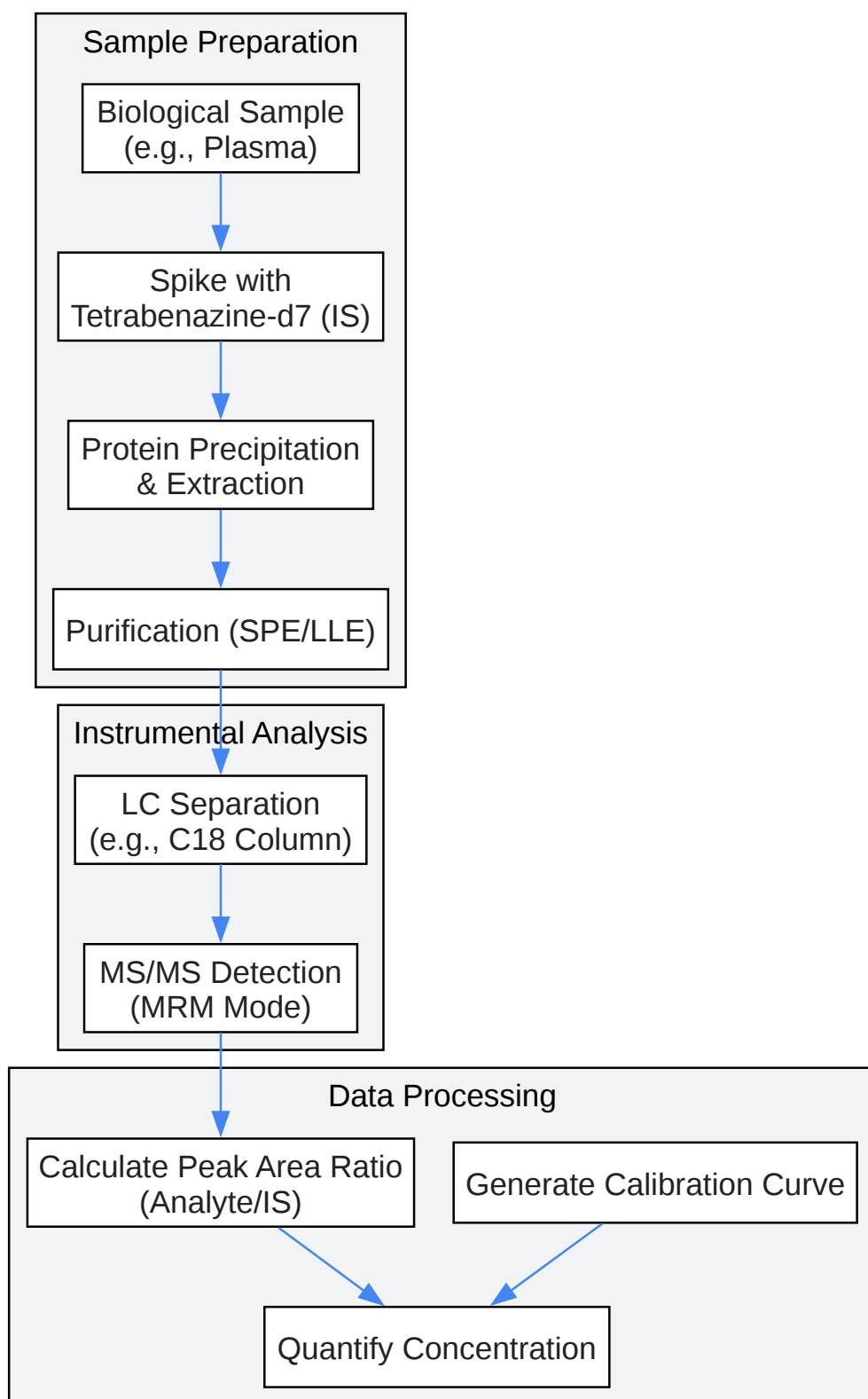
Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₂₀ D ₇ NO ₃	[3]
Molecular Weight	324.47 g/mol	[2][6][7][8]
Appearance	Solid	[3][9]
Purity	≥98% to ≥99%	[3][6]
Isotopic Purity	98% D	[6]
Melting Point	126-130 °C (for non-deuterated)	[10][11][12]
Solubility	Soluble in DMSO (to 100 mM), ethanol (to 30 mM), and chloroform. Sparingly soluble in water.	[3][5][13]
Storage Temperature	+4°C or -20°C	[3]
Stability	≥ 4 years (when stored at -20°C)	[3]

Mechanism of Action: VMAT2 Inhibition

Tetrabenazine's primary mechanism of action is the reversible inhibition of Vesicular Monoamine Transporter 2 (VMAT2).[1][10][14] VMAT2 is a transport protein integrated into the membrane of presynaptic vesicles within neurons of the central nervous system.[5] Its function is to uptake monoamines—such as dopamine, serotonin, norepinephrine, and histamine—from the neuronal cytoplasm into the vesicles for storage and subsequent release into the synaptic cleft.[1][5]

By inhibiting VMAT2, Tetrabenazine depletes the stores of these monoamines.[1][14] The unbound monoamines in the cytoplasm are metabolized by monoamine oxidase (MAO), leading to a reduction in their overall levels. The depletion of dopamine, in particular, is believed to be the source of Tetrabenazine's therapeutic effects in treating hyperkinetic movement disorders like the chorea associated with Huntington's disease.[5][10]





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